



Application Notes and Protocols for 3-Fluoro-2vinylphenol in Catalysis

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Compound of Interest		
Compound Name:	3-Fluoro-2-vinylphenol	
Cat. No.:	B15365322	Get Quote

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Introduction

3-Fluoro-2-vinylphenol is a substituted phenol derivative with potential applications as a ligand in transition metal catalysis. Its structural features, including a hydroxyl group for coordination to a metal center, a vinyl group that can influence the electronic properties of the catalyst, and a fluorine atom for electronic modulation, make it an interesting candidate for ligand development. While extensive literature on the specific use of **3-Fluoro-2-vinylphenol** as a ligand is not readily available, its structural similarity to other phenolic and vinyl-containing ligands suggests its potential utility in various cross-coupling reactions. This document outlines a hypothetical application of **3-Fluoro-2-vinylphenol** as a ligand in a palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.[1]

Hypothetical Application: Palladium-Catalyzed Suzuki-Miyaura Cross-Coupling

The Suzuki-Miyaura reaction facilitates the formation of carbon-carbon bonds between an organoboron compound and an organohalide. The efficiency and selectivity of this reaction are highly dependent on the nature of the ligand coordinated to the palladium catalyst. The proposed application utilizes a palladium complex of **3-Fluoro-2-vinylphenol** to catalyze the coupling of an aryl bromide with an arylboronic acid.







Proposed Catalytic System:

• Ligand: 3-Fluoro-2-vinylphenol

• Metal: Palladium(II) acetate

• Reaction: Suzuki-Miyaura cross-coupling of 4-bromotoluene and phenylboronic acid.

Table 1: Hypothetical Performance Data for the Palladium/**3-Fluoro-2-vinylphenol** Catalyzed Suzuki-Miyaura Reaction



Entry	Aryl Halide	Arylbo ronic Acid	Solven t	Base	Cataly st Loadin g (mol%)	Temp (°C)	Time (h)	Yield (%)
1	4- Bromot oluene	Phenylb oronic acid	Toluene	K ₂ CO ₃	1	100	12	92
2	4- Bromoa nisole	Phenylb oronic acid	Toluene	К2СО3	1	100	12	88
3	1- Bromo- 4- nitroben zene	Phenylb oronic acid	Toluene	К₂СОз	1	100	8	95
4	4- Bromot oluene	4- Methox yphenyl boronic acid	Dioxan e	Cs2CO3	0.5	110	10	94
5	4- Bromot oluene	4- Fluorop henylbo ronic acid	Dioxan e	Cs2CO3	0.5	110	10	91

Experimental Protocols

Protocol 1: Synthesis of the Palladium(II)-Bis(3-Fluoro-2-vinylphenol) Pre-catalyst

This protocol describes the hypothetical synthesis of a palladium complex where **3-Fluoro-2-vinylphenol** acts as a ligand.



Materials:

- Palladium(II) acetate [Pd(OAc)₂]
- 3-Fluoro-2-vinylphenol
- Anhydrous toluene
- Schlenk flask and standard Schlenk line equipment
- Magnetic stirrer and heating plate

Procedure:

- To a 100 mL Schlenk flask under an inert atmosphere of argon, add palladium(II) acetate (1.0 mmol).
- Add 20 mL of anhydrous toluene to the flask.
- In a separate vial, dissolve 3-Fluoro-2-vinylphenol (2.1 mmol) in 10 mL of anhydrous toluene.
- Slowly add the ligand solution to the stirring suspension of palladium(II) acetate at room temperature.
- Heat the reaction mixture to 60°C and stir for 4 hours.
- Allow the mixture to cool to room temperature.
- The resulting solution of the palladium(II)-bis(3-fluoro-2-vinylphenol) complex can be used directly in the subsequent catalytic reaction or the solvent can be removed under reduced pressure to yield the solid complex.

Protocol 2: General Procedure for Suzuki-Miyaura Cross-Coupling

This protocol outlines the use of the synthesized palladium complex in a representative Suzuki-Miyaura cross-coupling reaction.



Materials:

- Aryl bromide (1.0 mmol)
- Arylboronic acid (1.2 mmol)
- Potassium carbonate (K₂CO₃) or Cesium Carbonate (Cs₂CO₃) (2.0 mmol)
- Palladium(II)-bis(3-fluoro-2-vinylphenol) pre-catalyst solution (as prepared in Protocol 1, corresponding to 1 mol% Pd)
- Anhydrous toluene or dioxane (10 mL)
- Schlenk tube
- · Magnetic stirrer and heating plate

Procedure:

- To a Schlenk tube under an inert atmosphere of argon, add the aryl bromide (1.0 mmol), arylboronic acid (1.2 mmol), and the base (2.0 mmol).
- Add a magnetic stir bar to the Schlenk tube.
- Via syringe, add 10 mL of the appropriate anhydrous solvent (toluene or dioxane).
- Add the required amount of the palladium(II)-bis(3-fluoro-2-vinylphenol) pre-catalyst solution.
- Seal the Schlenk tube and heat the reaction mixture to the specified temperature with vigorous stirring for the indicated time.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.





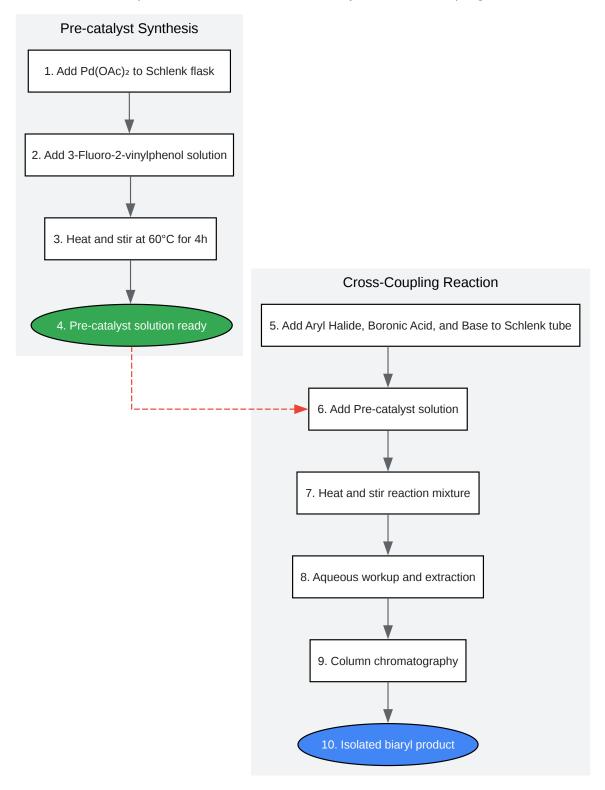


- Quench the reaction with water and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired biaryl product.

Visualizations



Experimental Workflow for Suzuki-Miyaura Cross-Coupling



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Caption: Workflow for the synthesis of the palladium pre-catalyst and its use in a Suzuki-Miyaura cross-coupling reaction.

Hypothetical Catalytic Cycle for Suzuki-Miyaura Reaction L = 3-Fluoro-2-vinylphenol Ar-X X-B(OR)2(Base) Oxidative Pd(0)L₂ Ar'-B(OR)2 Base Addition $L_2Pd(II)(Ar)(X)$ Transmetalation L₂Pd(II)(Ar)(Ar') Reductive Elimination Ar-Ar'



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Caption: Simplified catalytic cycle for the Suzuki-Miyaura cross-coupling reaction featuring the hypothetical ligand (L).

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References

- 1. EP3154924B1 Process for preparing 3-chloro-2-vinylphenol Google Patents [patents.google.com]
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